

Application Note: Structural Elucidation of 3'-Desethoxy-drotaverine via HRMS/MS

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Compound of Interest

Compound Name: 3'-Desethoxy-drotaverine

CAS No.: 85475-88-3

Cat. No.: B122851

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Executive Summary

In the pharmaceutical development of Drotaverine Hydrochloride, impurity profiling is a regulatory mandate (ICH Q3A/B). Among the known degradation products, **3'-Desethoxy-drotaverine** (frequently identified in commercial catalogs as the O-desethyl analogue, C

H

NO

) presents a specific analytical challenge due to its structural similarity to the parent drug.^[1]

This guide details the LC-MS/MS fragmentation behavior of this impurity. By leveraging the stability of the isoquinoline core (

220) and monitoring the mass shift in the benzylidene moiety, researchers can confidently distinguish this impurity from other potential degradants (e.g., N-oxides or oxidative products).

Chemical Context & Identity

To ensure accurate identification, we must first define the target molecule's chemistry relative to the parent.

Feature	Drotaverine (Parent)	3'-Desethoxy-drotaverine (Impurity)
CAS Registry	14009-24-6	85475-87-2 (HCl Salt)
Formula	C	C
	H	H
	NO	NO
Monoisotopic Mass	397.2253 Da	369.1940 Da
Precursor Ion	398.23	370.20
Key Structural Difference	Four ethoxy groups (-OEt)	One ethoxy group at C3' is replaced by a hydroxyl (-OH) (O-desethylation).[1]

> Note on Nomenclature: While strictly "desethoxy" implies replacement of -OEt with -H (354), pharmaceutical impurity standards often designate the O-desethyl metabolite (370) as "**3'-Desethoxy-drotaverine**".[1] This protocol focuses on the 370 species as per common commercial availability.

Experimental Protocol

This workflow is designed to ensure reproducible ionization and fragmentation.[1]

Sample Preparation[1]

- Stock Solution: Dissolve 1 mg of Drotaverine HCl (spiked with impurity standard if available) in 1 mL Methanol.

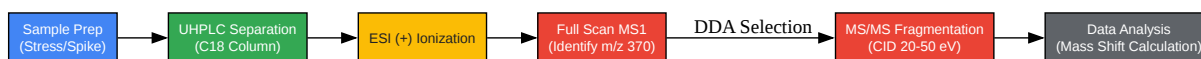
- Stress Testing (Alternative): Subject Drotaverine stock to acidic hydrolysis (0.1 N HCl, 60°C, 2h) to generate the desethyl degradant in situ.
- Working Dilution: Dilute to 1 µg/mL in 50:50 Mobile Phase A/B.

LC-MS/MS Conditions

- System: UHPLC coupled to Q-TOF or Orbitrap (High Resolution required for formula confirmation).[1]
- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 µm).[1]
- Mobile Phase A: 0.1% Formic Acid + 5mM Ammonium Formate in Water.[1]
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 5% B to 95% B over 10 minutes.
- Ionization: ESI Positive Mode (+).
- Collision Energy (CE): Stepped CE (20, 35, 50 eV) to capture both labile and backbone cleavages.

Workflow Diagram

The following DOT diagram illustrates the logical flow from sample injection to structural elucidation.



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Figure 1: Analytical workflow for the identification of Drotaverine impurities.

Fragmentation Analysis & Mechanism

The Diagnostic "Anchor" Ion (220)

Drotaverine belongs to the benzyloisoquinoline class.^[1] Upon Collisional Induced Dissociation (CID), the weakest bond is typically the connection between the isoquinoline ring and the benzyldiene tail.

- Isoquinoline Core: The 6,7-diethoxy-3,4-dihydroisoquinoline moiety is highly stable.^[1]
- Observation: In both Drotaverine (398) and **3'-Desethoxy-drotaverine** (370), the predominant fragment ion appears at 220.13 (Theoretical: 220.1332).^[1]
- Significance: The persistence of the 220 ion confirms that the isoquinoline ring is unmodified. The degradation/modification is therefore localized to the benzyl ring.

The "Shifted" Fragments

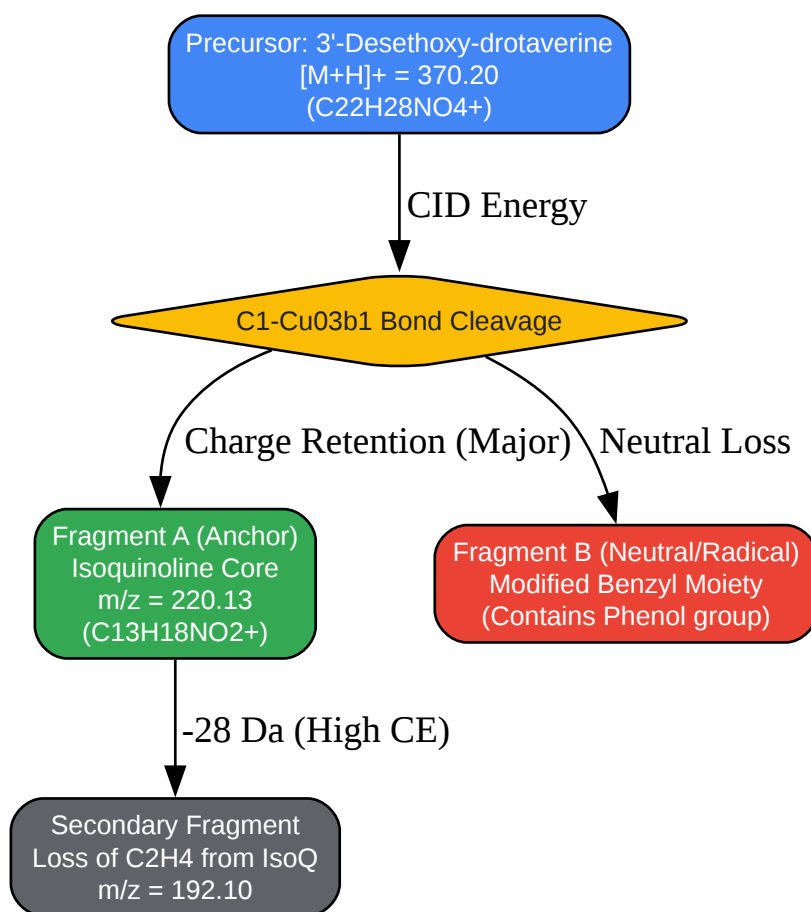
To confirm the location of the modification (3'-desethoxy), we look for the mass shift (Da) in the complementary fragments or secondary losses.

Fragment Ion	Drotaverine ()	3'-Desethoxy ()	Interpretation
Precursor	398.23	370.20	Loss of Ethyl group (-C H , 28 Da).[1]
Core Fragment	220.13	220.13	Isoquinoline core (Unchanged).[1]
Secondary Loss	192.10	192.10	220 losing C H (from isoquinoline ethoxy).[1]
Benzyl Fragment*	~178/166	~150/138	Benzyl moiety (Shift of -28 Da).[1]

*Note: The benzyl fragment intensity is often low in ESI+ as the charge is retained on the nitrogenous isoquinoline core. However, at high collision energies, low-mass aromatic ions characteristic of the benzyl ring may appear.

Proposed Fragmentation Pathway

The following diagram details the mechanistic cleavage. The "Anchor" ion (220) remains constant, while the precursor mass shift indicates the modification on the "Variable" benzyl tail.



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Figure 2: ESI+ Fragmentation pathway.[1] The m/z 220 ion confirms the core integrity.

Results Interpretation & Validation

To validate your findings, apply the following logic check:

- Check Precursor: Is the exact mass 370.19-370.21? (Matches C
H
NO
).
- Check Major Fragment: Is the base peak 220.13?
 - Yes: The modification is on the benzyl ring (Target: 3'-Desethoxy).[1]

- No (e.g., fragment is 192 or 206): The modification is on the isoquinoline ring (Not the target impurity).
- Check Retention Time: **3'-Desethoxy-drotaverine** contains a hydroxyl group (phenol) replacing an ethoxy ether.^[1] This makes it more polar than Drotaverine.^[1]
 - Expectation: The impurity should elute earlier (lower RT) than the parent peak on a C18 column.^[1]

References

- Gora, S., et al. "Stability indicating LC method for Drotaverine."^[1] Journal of Pharmaceutical and Biomedical Analysis. (General degradation context).
- Dahivelkar, P.P., et al. "Stress degradation behavior of Drotaverine Hydrochloride and development of a validated stability-indicating HPLC assay method."^[1] ResearchGate.^[1]^[2]^[3]
- National Center for Biotechnology Information. "PubChem Compound Summary for CID 1712095, Drotaverine."^[1] PubChem.
- Veeprho Laboratories. "Structure and Data for 3'-Desethoxy Drotaverine (Impurity Standard)." Veeprho Catalog.

Disclaimer: This protocol is intended for research and development purposes. Users should verify specific impurity standards (e.g., USP/EP reference standards) as nomenclature can vary between vendors.

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Sources

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- [2. researchgate.net \[researchgate.net\]](#)
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